

BOC-(1R,3S)-3-aminocyclopentane carboxylic acid solubility in DMSO and other solvents

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Compound of Interest

Compound Name: BOC-(1R,3S)-3-aminocyclopentane carboxylic acid

Cat. No.: B064439

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Technical Support Center: BOC-(1R,3S)-3-aminocyclopentane carboxylic acid

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **BOC-(1R,3S)-3-aminocyclopentane carboxylic acid**.

Frequently Asked Questions (FAQs)

1. What is the solubility of **BOC-(1R,3S)-3-aminocyclopentane carboxylic acid** in DMSO and other common solvents?

Direct quantitative solubility data for **BOC-(1R,3S)-3-aminocyclopentane carboxylic acid** is not extensively published. However, based on information provided by suppliers for preparing stock solutions, the compound is soluble in Dimethyl Sulfoxide (DMSO).[1] One supplier suggests preparing stock solutions in DMSO at concentrations of up to 10 mM.[1]

For other solvents, qualitative assessments of structurally similar compounds suggest that Boc-protected amino acids generally exhibit improved solubility in organic solvents compared to their unprotected forms.[2] A related compound, (1r,3s)-3-Aminocyclopentanol hydrochloride, is reported to be slightly soluble in methanol.[3]

Quantitative Solubility Data (Calculated from Stock Solution Preparation)

Solvent	Concentration (mM)	Mass (mg)	Volume (mL)	Approximate Solubility (mg/mL)
DMSO	1	1	4.3615	~0.23
DMSO	5	1	0.8723	~1.15
DMSO	10	1	0.4361	~2.29

Table based on data from MedChemExpress for preparing stock solutions.^[1] This does not represent the maximum solubility but indicates successful dissolution at these concentrations.

2. I am having trouble dissolving **BOC-(1R,3S)-3-aminocyclopentane carboxylic acid**. What can I do?

If you are experiencing difficulty dissolving the compound, consider the following troubleshooting steps:

- Use a fresh, anhydrous solvent: Ensure your DMSO or other organic solvent is of high purity and anhydrous. Water content can affect the solubility of many organic compounds.
- Gentle heating: Gently warm the solution (e.g., to 37°C) to increase the rate of dissolution. Avoid excessive heat, which could lead to degradation.
- Sonication: Use a sonicator bath to aid in the dissolution of solid particles.
- Vortexing: Vigorous vortexing can help break up clumps of solid and increase the surface area for dissolution.
- Start with a small amount of solvent: Add a small amount of solvent to the solid to create a slurry, then gradually add the remaining solvent while mixing.

3. What is a standard protocol for determining the quantitative solubility of this compound?

A common method for determining the thermodynamic solubility of a compound is the equilibrium shake-flask method.[3]

Experimental Protocol: Shake-Flask Method for Solubility Determination

Objective: To determine the saturation solubility of **BOC-(1R,3S)-3-aminocyclopentane carboxylic acid** in a chosen solvent at a controlled temperature.

Materials:

- **BOC-(1R,3S)-3-aminocyclopentane carboxylic acid**
- Selected solvent(s) (e.g., DMSO, methanol, ethanol)
- Sealed vials
- Temperature-controlled shaker
- Centrifuge
- Syringe filters (e.g., 0.22 µm)
- High-Performance Liquid Chromatography (HPLC) or other suitable analytical instrument
- Volumetric flasks and pipettes

Methodology:

- **Preparation of Standard Solutions:** Prepare a series of standard solutions of the compound at known concentrations in the chosen solvent to create a calibration curve for your analytical method.
- **Sample Preparation:** Add an excess amount of the solid compound to a known volume of the solvent in a sealed vial. The presence of undissolved solid is necessary to ensure a saturated solution.
- **Equilibration:** Place the vials in a temperature-controlled shaker (e.g., at 25°C). Agitate the samples for a sufficient time (typically 24-72 hours) to allow the solution to reach equilibrium.

[3]

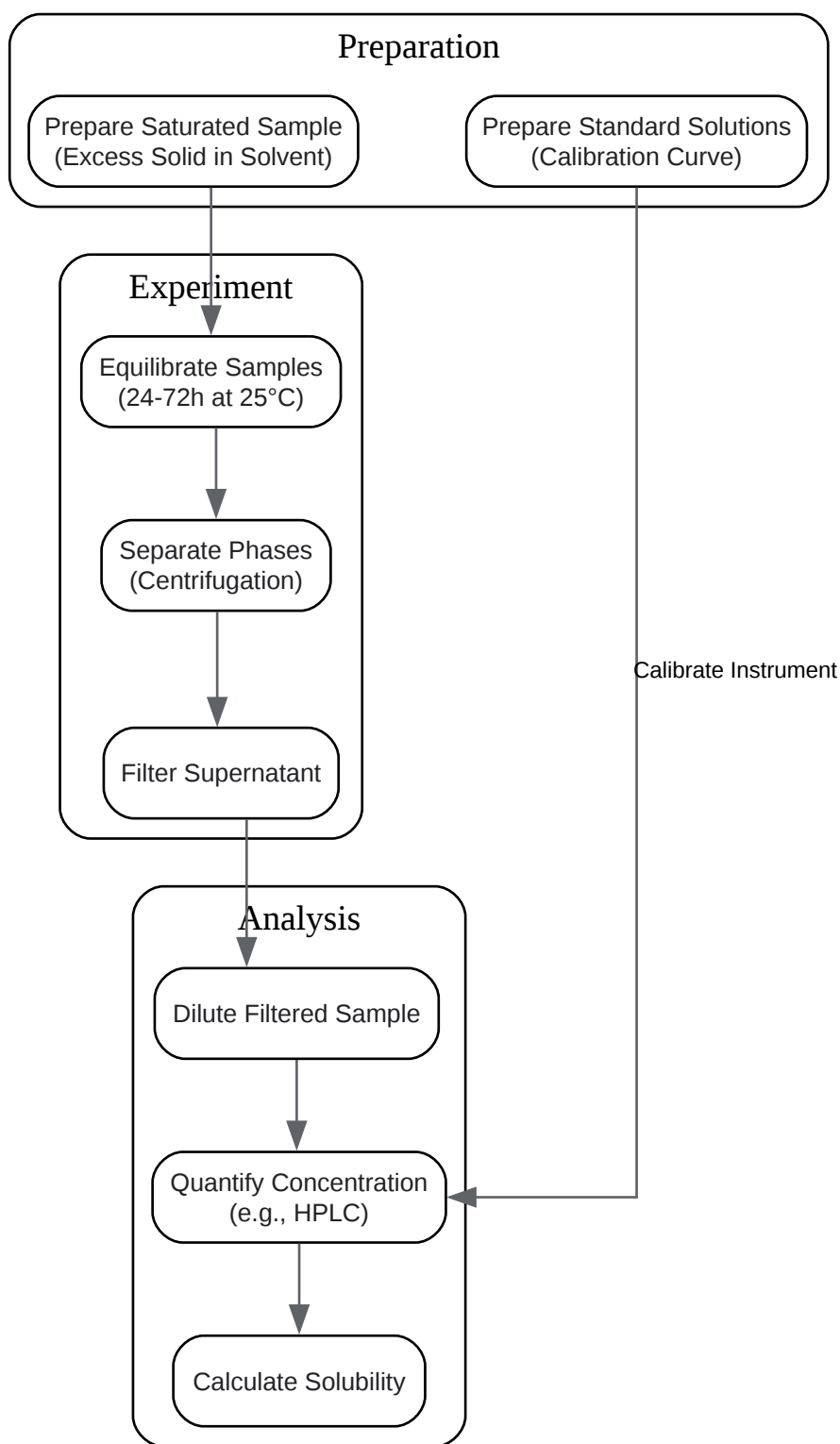
- Phase Separation: Centrifuge the vials to pellet the undissolved solid.
- Filtration: Carefully withdraw a sample of the supernatant and filter it through a syringe filter to remove any remaining solid particles.
- Dilution: Accurately dilute the filtered solution with the solvent to a concentration that falls within the range of your calibration curve.
- Quantification: Analyze the diluted sample using a validated HPLC method or another appropriate analytical technique.
- Calculation: Use the calibration curve to determine the concentration of the compound in the diluted sample. Calculate the concentration in the original saturated solution, taking the dilution factor into account.

4. What are the primary uses of **BOC-(1R,3S)-3-aminocyclopentane carboxylic acid**?

This compound is primarily used as a synthetic intermediate or a building block in pharmaceutical development and organic synthesis.[4][5][6] Its structure is valuable for creating more complex molecules, particularly in the synthesis of peptide-based therapeutics and other bioactive compounds.[5][6]

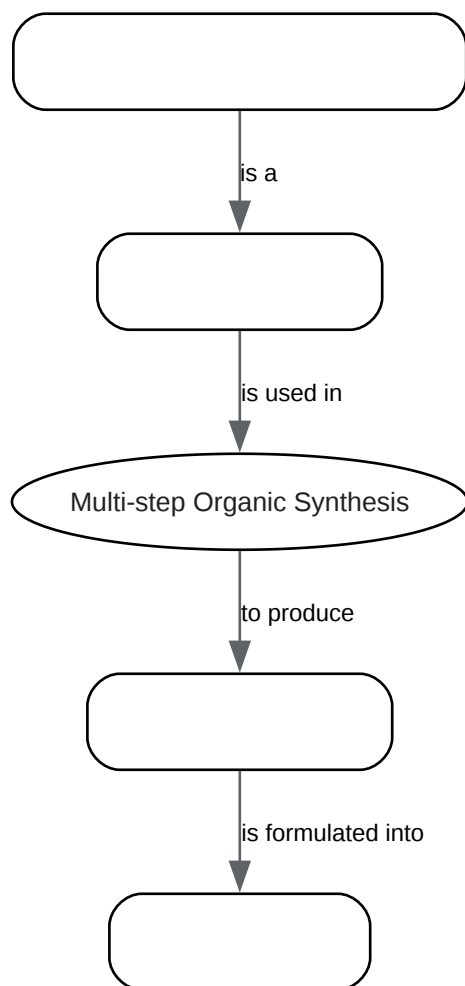
Visual Guides

Below are diagrams illustrating key workflows and logical relationships relevant to working with **BOC-(1R,3S)-3-aminocyclopentane carboxylic acid**.



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Caption: Workflow for Quantitative Solubility Determination.



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Caption: Role as a Building Block in Drug Development.

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